

Technical Whitepaper: Synthesis, Purification, and Characterization of Basic Red 51 (C.I. 12270)

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Compound of Interest

Compound Name: Basic Red 51

CAS No.: 77061-58-6

Cat. No.: B1206981

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Executive Summary & Chemical Profile[1]

Basic Red 51 is a cationic azo dye belonging to the imidazolium class.[1] While predominantly utilized in the cosmetic industry for semi-permanent hair coloring, its high molar extinction coefficient, cationic charge, and interactions with biological macromolecules make it a valuable probe in biomedical research, specifically for mitochondrial targeting and cytotoxicity modeling.

This guide details a robust, research-grade synthesis and purification protocol. Unlike industrial batch processes which prioritize yield over purity, this protocol prioritizes defined impurity profiles and structural integrity, essential for reproducible biological assays.

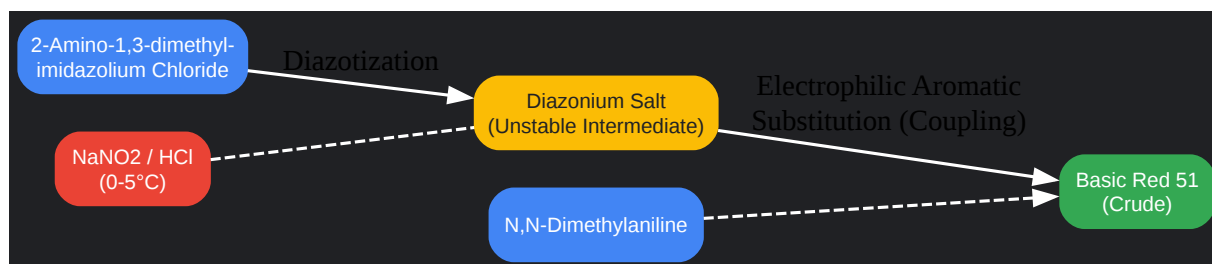
Chemical Identity

Property	Specification
IUPAC Name	2-[[[(4-dimethylamino)phenyl]azo]-1,3-dimethyl-1H-imidazolium chloride
Common Name	Basic Red 51
Molecular Formula	C ₁₃ H ₁₈ ClN ₅
Molecular Weight	279.77 g/mol
Chromophore	Azo (-N=N-)
Solubility	Soluble in water, ethanol; Insoluble in ether, hexane
λ_{max}	~500–510 nm (Solvent dependent)

Retrosynthetic Analysis & Reaction Design

The synthesis of **Basic Red 51** relies on an azo coupling strategy.[1] The core challenge lies in the stability of the heteroaromatic diazonium species. The 2-amino-1,3-dimethylimidazolium cation is less basic than standard anilines, requiring aggressive diazotization conditions (Nitrosylsulfuric acid) or controlled aqueous acidic conditions to prevent hydrolysis of the diazonium intermediate before coupling.

Reaction Scheme (DOT Visualization)



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Caption: Stepwise synthesis pathway via diazotization of the heterocyclic amine followed by azo coupling.

Synthesis Protocol

Safety Warning: Diazonium salts are potentially explosive if dried. Handle all intermediates in solution. Wear full PPE including face shield and chemically resistant gloves.

Phase 1: Diazotization

Objective: Generate the electrophilic diazonium species.

- Preparation: In a 250 mL three-neck round-bottom flask equipped with a thermometer and magnetic stir bar, dissolve 0.05 mol (7.4 g) of 2-amino-1,3-dimethylimidazolium chloride in 40 mL of 5M Hydrochloric Acid (HCl).
- Cooling: Immerse the flask in an ice/salt bath. Cool the internal temperature to 0–2°C.
 - Expert Insight: Temperature control is non-negotiable. Above 5°C, the heteroaromatic diazonium salt hydrolyzes rapidly, leading to phenolic impurities that are difficult to remove later.
- Nitrite Addition: Dissolve 0.055 mol (3.8 g) of Sodium Nitrite (NaNO_2) in 10 mL of water. Add this solution dropwise to the reaction flask over 20 minutes.
 - Endpoint Check: The solution should turn pale yellow/orange. Maintain stirring at 0–2°C for 30 minutes. Verify excess nitrous acid using starch-iodide paper (should turn instant blue/black). Destroy excess nitrous acid by adding small amounts of urea (sulfamic acid) until starch-iodide test is negative.

Phase 2: Azo Coupling

Objective: Form the chromophore via electrophilic aromatic substitution.^[1]

- Coupler Preparation: In a separate flask, dissolve 0.05 mol (6.05 g) of N,N-dimethylaniline in 20 mL of dilute acetic acid (10%) or ethanol.
- Coupling Reaction: Slowly add the coupler solution to the cold diazonium salt mixture.
 - pH Control: The coupling of diazonium salts with amines is pH-sensitive. Slowly adjust the pH of the mixture to pH 4–5 using Sodium Acetate solution.

- Observation: The reaction is instantaneous. A deep red precipitate/solution will form immediately.
- Completion: Allow the mixture to stir for 2 hours, letting the temperature rise naturally to room temperature (20–25°C).

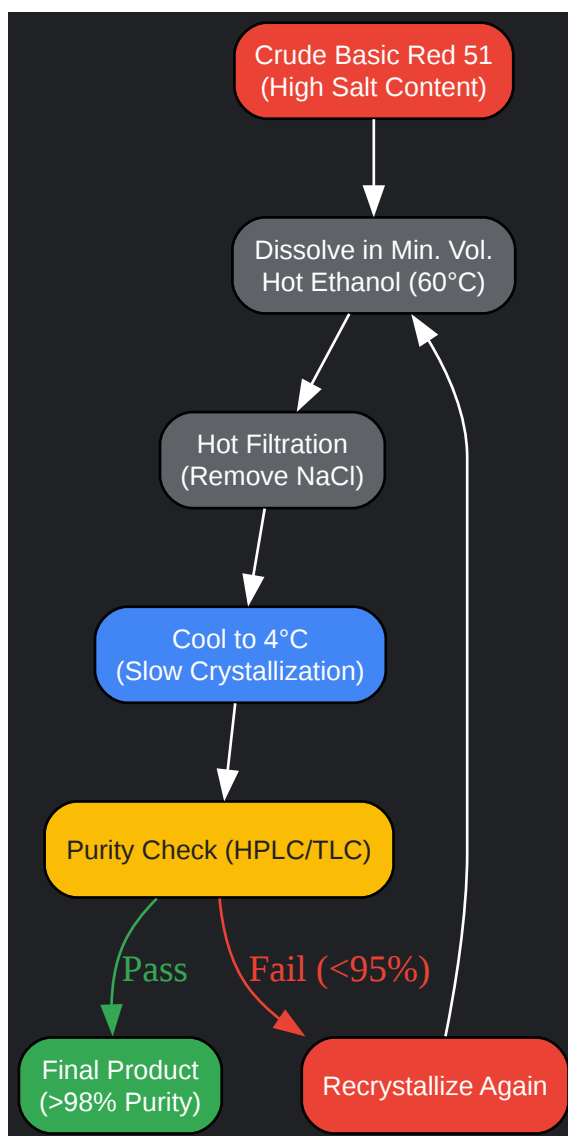
Phase 3: Isolation of Crude

- Salting Out: Add Sodium Chloride (NaCl) to the reaction mixture (approx. 20% w/v) to decrease the solubility of the dye (Common Ion Effect).
- Filtration: Filter the precipitated dye using a Buchner funnel.
- Washing: Wash the cake with cold brine (saturated NaCl solution) to remove unreacted precursors. Do not use water yet, as the dye is water-soluble.

Purification Strategy

For research applications (e.g., cell staining or binding kinetics), "technical grade" purity is insufficient due to the presence of inorganic salts and unreacted amines.

Purification Workflow (DOT Visualization)



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Caption: Iterative purification logic ensuring removal of inorganic salts and organic byproducts.

Detailed Protocol

- Desalting (Ethanol Extraction):
 - The crude solid contains significant NaCl. Dissolve the dried crude solid in absolute ethanol at 60°C.
 - NaCl is insoluble in hot ethanol. Filter the hot solution through a fine sintered glass funnel or Celite pad. The filtrate contains the dye; the solid residue is salt.

- Recrystallization:
 - Concentrate the ethanolic filtrate to 50% volume using a rotary evaporator.
 - Add a small amount of ethyl acetate (anti-solvent) until slight turbidity appears.
 - Cool to 4°C overnight. Dark red/purple crystals will form.
- Column Chromatography (Optional for Ultra-High Purity):
 - Stationary Phase: Neutral Alumina (Activity II-III). Note: Silica gel often irreversibly binds cationic dyes.
 - Mobile Phase: Dichloromethane:Methanol (90:10 gradient to 80:20).

Analytical Characterization & QC

To validate the synthesis for research use, the following metrics must be met:

Technique	Expected Result	Purpose
¹ H NMR (DMSO-d ₆)	Signals for N-Me (singlet ~3.0 ppm), Imidazole-Me (singlet ~3.8 ppm), Aromatic protons (AA'BB' system ~7.8/6.8 ppm).	Confirms structure and absence of starting amine.
UV-Vis Spectroscopy	λ _{max} ≈ 510 nm (in water). Sharp peak.	Confirms chromophore integrity.
HPLC	Single peak >98% area integration at 254nm and 500nm.	Quantifies organic purity.
Mass Spectrometry (ESI+)	m/z = 244.15 [M-Cl] ⁺ (Cation mass).	Confirms molecular weight. [1] [2] [3] [4] [5]

Self-Validating Check: Dissolve 10 mg of purified dye in 100 mL water. If the solution is hazy, inorganic salts or unreacted aniline remain. If the λ_{max} shifts significantly (>10nm) with pH

changes (pH 3 vs pH 8), the quaternization may be incomplete, or free amine impurities are present.

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- To cite this document: BenchChem. [Technical Whitepaper: Synthesis, Purification, and Characterization of Basic Red 51 (C.I. 12270)]. BenchChem, [2026]. [Online PDF]. Available

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